

long-term storage of BMS CCR2 22 aliquots

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Compound of Interest				
Compound Name:	Bms ccr2 22			
Cat. No.:	B7909903	Get Quote		

Technical Support Center: BMS CCR2 22

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term storage and handling of **BMS CCR2 22** aliquots. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for BMS CCR2 22 aliquots?

Proper storage is critical for maintaining the integrity and activity of your **BMS CCR2 22** aliquots. For long-term stability, it is recommended to store stock solutions at -20°C or -80°C.[1] When dissolved in a solvent like DMSO, **BMS CCR2 22** is stable for up to 1 month at -20°C and up to 6 months at -80°C.[2][3][4] To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[1]

Q2: How should I prepare a stock solution of BMS CCR2 22?

To prepare a stock solution, use a high-purity, anhydrous solvent. **BMS CCR2 22** is soluble in DMSO up to 100 mM and in ethanol up to 10 mM. For compounds provided as a powder, it is recommended to centrifuge the vial before opening to ensure all the powder is at the bottom. For quantities of 10 mg or less, the solvent can be added directly to the vial. For larger quantities, it is advisable to weigh out the desired amount for your stock solution. Gentle warming to 37°C, vortexing, or sonication can assist in the complete dissolution of the compound.



Q3: My BMS CCR2 22 solution shows precipitation after thawing. What should I do?

Precipitation upon thawing is a common issue that can occur if the compound's solubility limit is exceeded at lower temperatures. To address this, you can try gently warming the solution to 37°C and vortexing to redissolve the precipitate. If precipitation persists, your stock solution concentration may be lower than intended. To prevent this, consider storing your aliquots at a slightly lower concentration. Always thaw solutions slowly at room temperature and vortex gently before use.

Q4: Can I reuse the same aliquot multiple times?

It is strongly advised to avoid repeated freeze-thaw cycles as this can lead to compound degradation and precipitation. The best practice is to prepare single-use aliquots of your stock solution. This ensures that you are using a fresh, stable solution for each experiment, which is crucial for reproducible results.

Q5: What are the visible signs of BMS CCR2 22 degradation?

A change in the color of your stock or working solution can indicate chemical degradation or oxidation. Another sign is the formation of a precipitate that does not redissolve upon warming and vortexing. If you suspect degradation, it is recommended to perform a stability test, for example, using HPLC, to assess the purity of your compound.

Storage Condition Summary

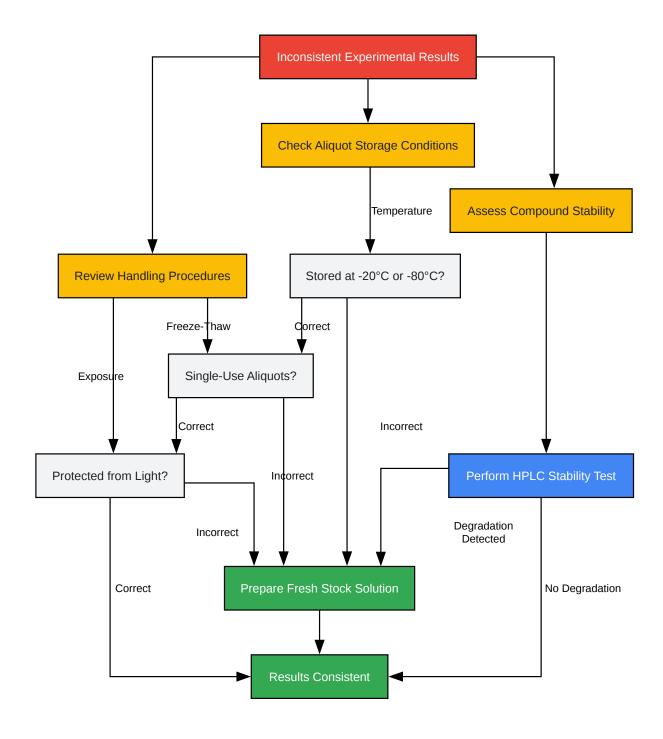
For quick reference, the following table summarizes the recommended storage conditions for **BMS CCR2 22** in both solid and solvent forms.

Form	Storage Temperature	Duration	Reference(s)
Solid (Powder)	-20°C	Up to 3 years	
Solid (Powder)	4°C	Up to 2 years	
In Solvent	-20°C	Up to 1 month	
In Solvent	-80°C	Up to 6 months	-



Troubleshooting Guides Issue: Inconsistent Experimental Results

Inconsistent results in your experiments can often be traced back to the stability of your **BMS CCR2 22** aliquots.



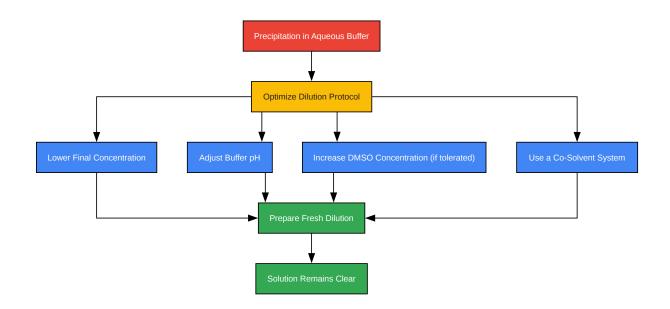


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Caption: Troubleshooting workflow for inconsistent experimental results.

Issue: Compound Precipitation in Aqueous Buffer

When diluting a DMSO stock solution of a hydrophobic compound like **BMS CCR2 22** into an aqueous buffer for an experiment, precipitation can be a significant issue.



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Caption: Decision tree for addressing compound precipitation.

Experimental Protocols

Protocol: Assessment of BMS CCR2 22 Stability by HPLC



This protocol provides a method to evaluate the chemical stability of **BMS CCR2 22** in a stock solution over time.

Objective: To determine the purity and concentration of **BMS CCR2 22** in a DMSO stock solution after a period of storage.

Materials:

- BMS CCR2 22 stock solution in DMSO
- HPLC-grade DMSO
- HPLC-grade solvents for mobile phase (e.g., acetonitrile, water with 0.1% formic acid)
- Analytical HPLC system with a suitable column (e.g., C18)

Procedure:

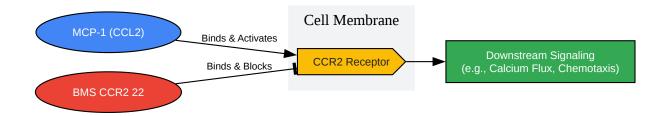
- Time Zero (T=0) Sample Preparation:
 - Immediately after preparing a fresh stock solution of BMS CCR2 22 in DMSO, take a small aliquot.
 - Dilute this aliquot to a suitable concentration for HPLC analysis using the mobile phase.
 - Inject the diluted sample into the HPLC system.
 - Record the chromatogram, noting the peak area and retention time of BMS CCR2 22.
- Storage of Stock Solution:
 - Store the remaining stock solution under the desired long-term storage conditions (e.g., -80°C).
- Analysis at Subsequent Time Points:
 - At predetermined time points (e.g., 1, 3, and 6 months), retrieve an aliquot of the stored stock solution.



- Thaw the aliquot at room temperature and vortex gently.
- Prepare a diluted sample for HPLC analysis as described in step 1.
- Inject the sample into the HPLC system and record the chromatogram.
- Data Analysis:
 - Compare the peak area of BMS CCR2 22 from the stored samples to the T=0 sample. A significant decrease in the peak area suggests degradation.
 - Examine the chromatograms for the appearance of new peaks, which would indicate the formation of degradation products.
 - Calculate the percentage of the remaining BMS CCR2 22 at each time point relative to the T=0 sample.

Signaling Pathway

BMS CCR2 22 is an antagonist of the CC-type chemokine receptor 2 (CCR2). The binding of chemokines like MCP-1 (CCL2) to CCR2 initiates a signaling cascade that is involved in monocyte chemotaxis and inflammation. **BMS CCR2 22** blocks this interaction.



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Caption: Mechanism of action for BMS CCR2 22 as a CCR2 antagonist.

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